

In-Depth Technical Guide: Polyquaternium-69 (PQ-69)

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Compound of Interest

Compound Name: PQ-69

Cat. No.: B15571721

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Introduction

Polyquaternium-69 (**PQ-69**) is a complex cationic polymer utilized as a key functional ingredient in the cosmetics and personal care industry, particularly in hair styling products. Marketed under trade names such as AquaStyle™ 300, it is engineered to provide superior hold, humidity resistance, and aesthetic benefits compared to traditional styling polymers like polyvinylpyrrolidone (PVP). This guide provides a detailed overview of its chemical structure, physicochemical properties, and the experimental protocols used to substantiate its performance claims.

Chemical Structure and Synthesis

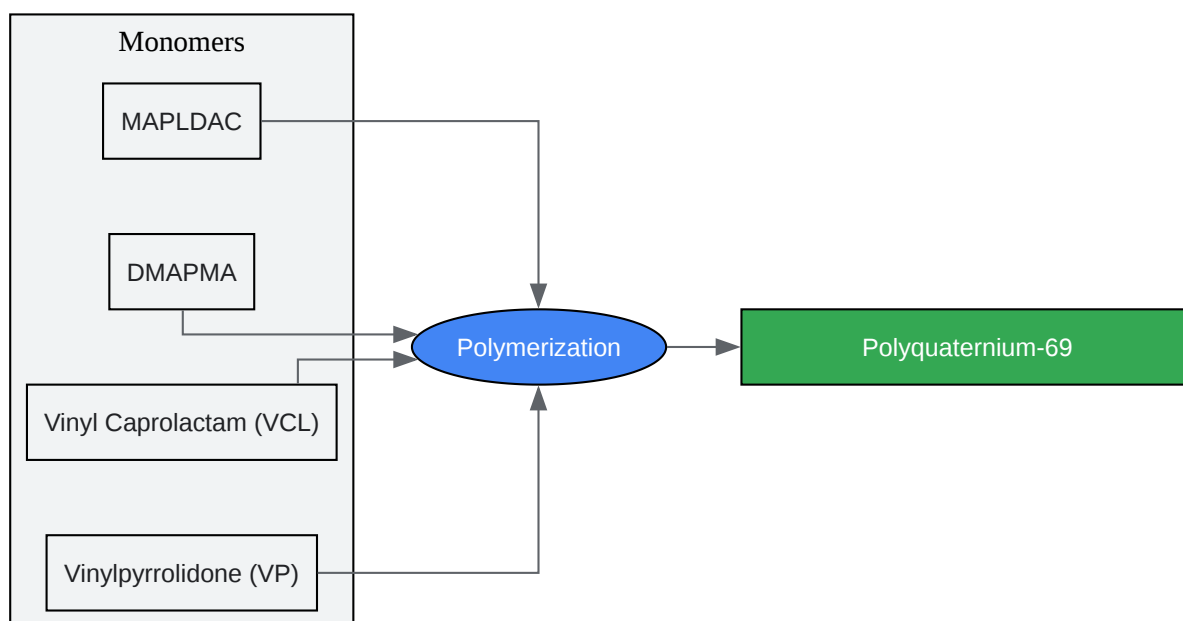
Polyquaternium-69 is a polymeric quaternary ammonium salt. It is a copolymer synthesized from the polymerization of four distinct monomers: vinylpyrrolidone (VP), vinyl caprolactam (VCL), dimethylaminopropyl methacrylamide (DMAPA), and a hydrophobically modified quaternary monomer, methacryloylaminopropyl lauryldimonium chloride (MAPLDAC).^{[1][2]} The strategic combination of these monomers imparts a unique balance of hydrophobicity, water solubility, and a weakly cationic nature.^[1]

Each monomer contributes specific properties to the final polymer:^[1]

- Vinylpyrrolidone (VP): Provides initial stiffness and hold upon drying.

- Vinyl Caprolactam (VCL): Increases the hydrophobicity of the polymer, enhancing film flexibility and durability of the hairstyle.
- Dimethylaminopropyl Methacrylamide (DMPMA): Imparts conditioning properties, contributing to the smoothness and flexibility of the polymer film.
- Methacryloylaminopropyl Lauryldimonium Chloride (MAPLDAC): This hydrophobically modified quaternary monomer provides durability, substantivity to the hair shaft, and facilitates the associative behavior of the polymer with other formulation components.

The polymerization process results in a complex macromolecule with an approximate molecular weight of 350,000 g/mol .^[1]



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Caption: Polymerization scheme of Polyquaternium-69 from its constituent monomers.

Physicochemical and Performance Data

The unique monomer composition of Polyquaternium-69 results in a polymer with distinct physicochemical properties that translate to its performance in hair care formulations.

Physicochemical Properties

Property	Value	Reference
INCI Name	Polyquaternium-69	[1]
Appearance	Slightly hazy, yellow colored viscous liquid	[2]
Molecular Weight	~350,000 g/mol	[1]
pH Range (as supplied)	6.0 - 8.0	[2]
Solubility	Water-soluble	[2]
Recommended Use Level	0.5 - 5.0%	[2]

Performance Data

The performance of Polyquaternium-69 is typically evaluated against industry-standard polymers such as PVP.

Table 3.2.1: Comparative Stiffness of Hair Gels (4% solids)

Polymer System	Hair Feel Score (1=soft, 10=very stiff)	Reference
Polyquaternium-69 (AquaStyle™ 300)	Higher stiffness and durability	[1]
Commercial Product (containing PVP)	Lower stiffness and durability	[1]

Table 3.2.2: High Humidity Curl Retention

Polymer System	Performance Characteristic	Reference
Polyquaternium-69 (AquaStyle™ 300) Gel	Significantly improved curl retention; curls did not fail after one hour at 80°F and 90% RH.	[1]
Commercial Hair Gel	Curls started to fail after one hour at 80°F and 90% RH.	[1]

Table 3.2.3: Shine Enhancement (Image Analysis)

Treatment	Maximum Specular Reflection Intensity	Reference
Polyquaternium-69 Treated Tress	226 ± 3	[1]
Untreated Control Tress	210 ± 4	[1]

Experimental Protocols

The following are composite experimental protocols for evaluating the performance of hair styling polymers like Polyquaternium-69, based on standard industry practices.

High Humidity Curl Retention

Objective: To measure the ability of a hair styling product to maintain a curl under high humidity conditions.

Methodology:

- Tress Preparation: Standard human hair tresses (e.g., 2g, 6-inch) are washed with a clarifying shampoo and dried.
- Product Application: A standardized amount of the test product is applied evenly to each tress.

- **Curling:** Each tress is wound around a mandrel of a specific diameter and secured. The tresses are then dried completely in a controlled environment (e.g., overnight in a temperature and humidity-controlled chamber).
- **Initial Measurement:** The mandrels are removed, and the initial length of the curled tress (L_o) is measured. The uncurled length of the tress (L^f) is also recorded.
- **Humidity Exposure:** The curled tresses are suspended in a humidity chamber set to specific conditions (e.g., 90% relative humidity at 25°C).
- **Data Collection:** The length of the tresses (L_t) is measured at predetermined time intervals (e.g., 1, 2, 4, 8, and 24 hours).
- **Calculation:** The percent curl retention is calculated using the following formula: % Curl Retention = $[(L^f - L_t) / (L^f - L_o)] \times 100$

Stiffness by Texture Analysis

Objective: To quantify the stiffness imparted to hair by a styling product.

Methodology:

- **Tress Preparation:** Flat human hair tresses are prepared and treated with the test product as in the curl retention protocol.
- **Drying:** The tresses are dried in a flat configuration.
- **Instrumentation:** A texture analyzer equipped with a three-point bend fixture is used.
- **Measurement:** The treated hair tress is placed on the two supports of the fixture. The probe moves down to a specified distance, bending the tress, and the force required to do so is measured.
- **Data Analysis:** The peak force or the force at a specific distance is recorded as a measure of stiffness. Multiple cycles can be performed to assess the durability of the stiffness.

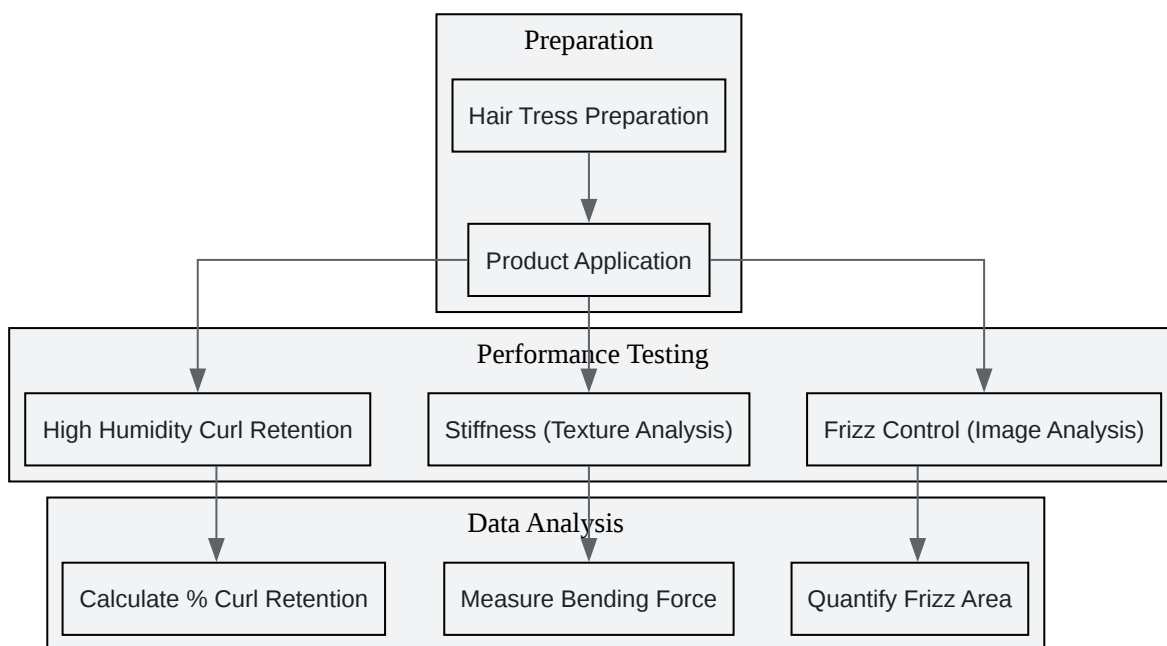
Frizz Control by Digital Image Analysis

Objective: To quantify the ability of a product to control hair frizz.

Methodology:

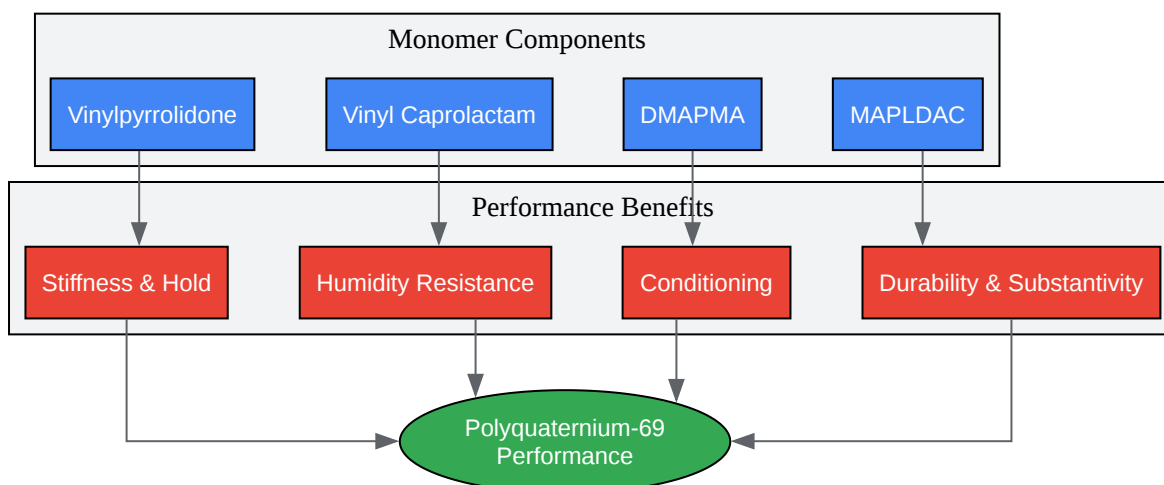
- Tress Preparation: Hair tresses prone to frizzing are used. They are washed, and the test product is applied.
- Styling: The tresses are styled (e.g., straightened) and allowed to dry.
- Initial Imaging: High-resolution digital images of the tresses are taken against a contrasting background in a controlled lighting environment.
- Humidity Exposure: The tresses are placed in a high-humidity chamber for a specified period.
- Post-Exposure Imaging: Images of the tresses are taken at set time intervals.
- Image Analysis: Specialized software is used to analyze the images. The analysis typically involves measuring the area of the hair tress silhouette or quantifying the number and length of flyaway fibers. The change in these parameters over time indicates the level of frizz control.

Visualizations



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Caption: Workflow for evaluating the performance of a hair styling polymer.



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Caption: Relationship between monomer components and performance benefits of **PQ-69**.

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References

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